

how is strychnine phosphate synthesized in nature

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Compound Focus: Strychnine phosphate

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The Strychnine Biosynthetic Pathway

The following table outlines the key enzymes and spontaneous reactions that the poison nut tree (*Strychnos nux-vomica*) uses to produce strychnine from a central intermediate, geissoschizine [1].

Biosynthetic Step	Enzyme Involved	Enzyme Abbreviation	Reaction Type / Key Notes
Geissoschizine → Akuammicine / Norfluorocurarine	Geissoschizine Oxidase	SnvGO	Oxidative conversion [1].
	Norfluorocurarine Synthase	SnvNS1/SnvNS2	α/β hydrolase; ester hydrolysis & decarboxylation [1].
Norfluorocurarine → 18-OH Norfluorocurarine	Norfluorocurarine Oxidase	SnvNO	Cytochrome P450 (CYP71A144); hydroxylation at C18 [1].

Biosynthetic Step	Enzyme Involved	Enzyme Abbreviation	Reaction Type / Key Notes
18-OH Norfluorocurarine → Wieland–Gumlich Aldehyde	Wieland–Gumlich Aldehyde Synthase	SnvWS	Medium-chain dehydrogenase/reductase (MDR); reduces 2,16 double bond [1].
Wieland–Gumlich Aldehyde → Prestrychnine	Not identified; spontaneous	N/A	Aldol-type condensation with acetyl-CoA [2].
Prestrychnine → Strychnine	None (spontaneous)	N/A	Non-enzymatic cyclization; occurs at room temperature [3] [4].

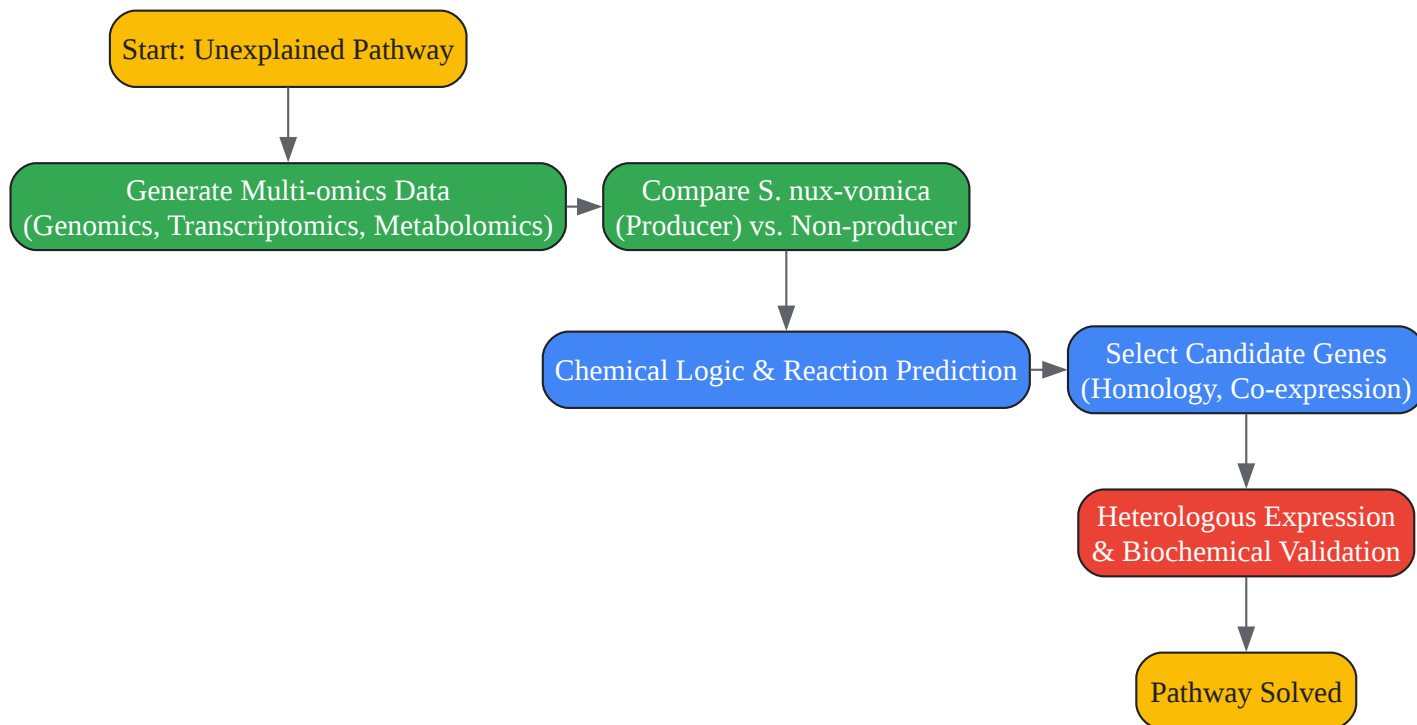
Key Experimental Methods for Pathway Elucidation

The research team used a combination of modern omics technologies and classic biochemical logic to piece together this complex pathway.

- **Omics-Guided Gene Discovery:** Researchers sequenced and compared the **transcriptomes** (all mRNA molecules) of two *Strychnos* species: one that produces strychnine (*S. nux-vomica*) and one that does not [4] [5]. This allowed them to identify genes highly expressed in the strychnine-producing plant's roots, where the alkaloid accumulates [1].
- **Chemical Logic for Candidate Selection:** For each hypothesized chemical transformation, researchers predicted the type of enzyme family required (e.g., P450, reductase, hydrolase). They then selected candidate genes from the transcriptome data that matched both the predicted function and showed **co-expression** with known upstream genes [4] [1].
- **Heterologous Reconstitution in Tobacco:** The core experimental validation involved cloning candidate genes and transiently expressing them in the tobacco plant *Nicotiana benthamiana* via *Agrobacterium tumefaciens* infiltration [6] [1]. When fed with the suspected intermediate (e.g., geissoschizine), the tobacco plant acted as a living test tube. Production of the next expected intermediate, confirmed via liquid chromatography-mass spectrometry, validated the enzyme's function [5] [1]. This high-throughput method allowed for rapid testing of multiple gene candidates simultaneously [4].

Research Workflow and Pathway Logic

The diagram below illustrates the logical process and multi-omics strategies used to discover the strychnine biosynthetic pathway.



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Implications and Key Findings

This discovery has significant implications for future research and application.

- **Critical Enzymatic Divergence:** A single amino acid change in a key enzyme (an acetyl transferase) explains pathway divergence within the *Strychnos* genus. This slight change alters the enzyme's function to a malonyl transferase, shifting the pathway from producing **diabolone** to producing **prestrychnine**, the direct precursor to strychnine [3] [4].

- **Foundation for Synthetic Biology:** Elucidating this pathway enables the use of **metabolic engineering** to produce strychnine and its related compounds in more manageable host organisms like yeast or tobacco [5] [1]. This opens doors for generating previously unknown derivatives with potentially useful pharmacological properties, minus the toxicity [3].
- **Regarding Strychnine Phosphate:** The search results clarify that **strychnine phosphate (CAS 509-42-2)** is a salt form of strychnine, likely produced via chemical processing for use in pesticide formulations [7]. The natural product synthesized by the *Strychnos nux-vomica* tree is strychnine itself [2].

The complete elucidation of the strychnine biosynthetic pathway marks a triumph of integrating big data analytics with classical biochemical reasoning. This breakthrough paves the way for innovative production of complex plant alkaloids through synthetic biology.

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